

Early Investigations into the Antiseptic Properties of Amylmetacresol: A Technical Review

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Compound of Interest

Compound Name: Amylmetacresol

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This technical guide provides an in-depth analysis of the foundational research establishing the antiseptic characteristics of **Amylmetacresol** (AMC). The document focuses on early twentieth-century studies that first quantified its bactericidal efficacy and established its profile as a potent antiseptic agent. Methodologies from this era of antimicrobial research are detailed to provide a comprehensive understanding of the original experimental basis for the use of AMC in antiseptic preparations.

Quantitative Assessment of Bactericidal Efficacy

Early research into the antiseptic potential of **Amylmetacresol** (then referred to as amyl-metacresol) centered on comparative analyses against established biocidal agents, most notably phenol. The primary quantitative metric used in these initial studies was the Rideal-Walker coefficient, a standardized measure of disinfectant potency relative to phenol.

A seminal 1931 study by C.E. Coulthard systematically evaluated the bactericidal activity of AMC against a range of pathogenic microorganisms. The findings from these experiments are summarized below, offering a quantitative snapshot of its efficacy as understood in the nascent stages of its development.

Test Organism	Method	Vehicle	Temperature (°C)	Rideal-Walker Coefficient	Reference
Bacillus typhosus (N.C.T.C. 786)	Rideal-Walker	Water	17-18	250	[1]
Bacillus typhosus (N.C.T.C. 786)	Rideal-Walker	10% Serum	17-18	180	[1]
Bacillus typhosus (N.C.T.C. 786)	Rideal-Walker	5% Hard Soap	17-18	100	[1]
Staphylococcus aureus	Not Specified	Water	37	>142	[1]
Streptococcus pyogenes	Not Specified	10% Serum	37	~285	[1]
Corynebacterium diphtheriae	Not Specified	10% Serum	37	~200	[1]
Mycobacterium tuberculosis	Not Specified	Water	37	300	[1]

Table 1: Summary of Early Quantitative Data on the Bactericidal Efficacy of **Amylmetacresol**

Experimental Protocols

The methodologies employed in the early evaluations of **Amylmetacresol** reflect the standard practices of disinfectant testing in the 1930s. The protocols were designed to ensure a standardized comparison against phenol, the benchmark antiseptic of the era.

The Rideal-Walker Test for Phenol Coefficient Determination

The Rideal-Walker test was the cornerstone of early quantitative antiseptic testing. The protocol, as described by Coulthard (1931), was meticulously followed to determine the phenol coefficient of AMC.

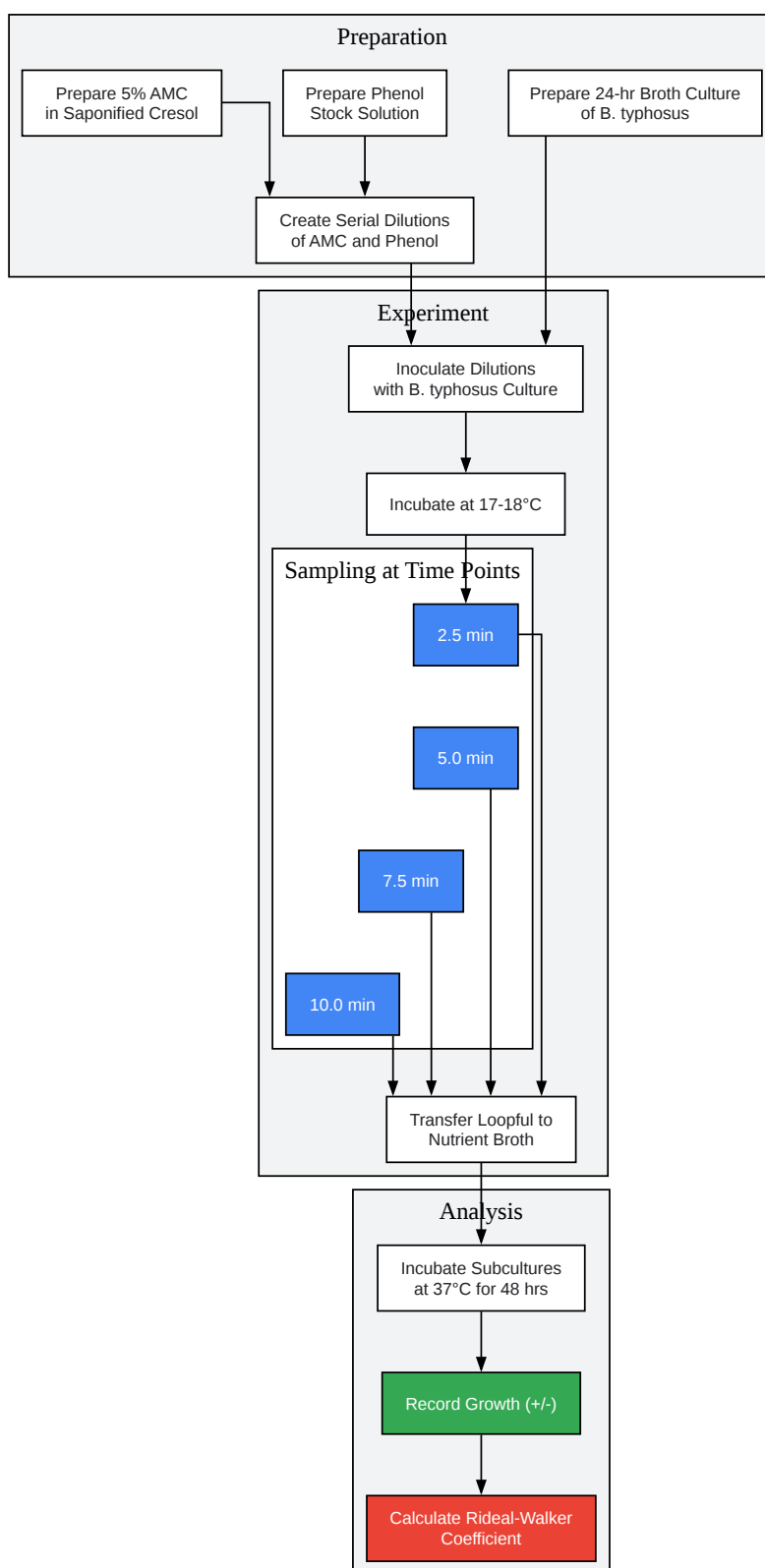
Objective: To determine the dilution of **Amylmetacresol** that sterilizes a microbial suspension in a given time, relative to the dilution of phenol required to achieve the same outcome.

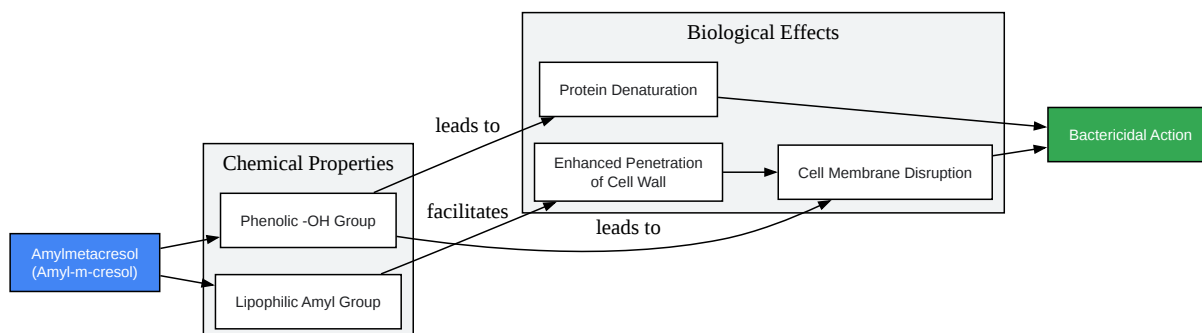
Methodology:

- Preparation of Reagents:
 - A 5% stock solution of **Amylmetacresol** was prepared in 50% saponified cresol (lysol).
 - Working dilutions of AMC and phenol were made in distilled water.
- Microbial Culture: A 24-hour broth culture of *Bacillus typhosus* (now *Salmonella enterica* serovar Typhi) was used as the test organism.
- Inoculation and Exposure:
 - 5 ml of each disinfectant dilution was dispensed into sterile test tubes.
 - 0.2 ml of the bacterial culture was added to each dilution.
 - The mixtures were maintained at a constant temperature of 17-18°C.
- Subculture and Observation:
 - At intervals of 2.5, 5, 7.5, and 10 minutes, a standardized loopful of the mixture was transferred to a fresh tube of nutrient broth.
 - These subcultures were incubated at 37°C for 48 hours.
 - The presence or absence of turbidity (growth) was recorded.

- Calculation of Coefficient: The Rideal-Walker coefficient was calculated by dividing the dilution of AMC that showed no growth after 7.5 minutes but growth at 5 minutes by the corresponding dilution of phenol.

The workflow for this pivotal experiment is visualized in the diagram below.





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References

- 1. The Disinfectant and Antiseptic Properties of Amyl-meta-cresol - PMC [pmc.ncbi.nlm.nih.gov]
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